

Effect of roasting temperature on the efficiency of ferronickel production.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ferronickel	
Cat. No.:	B1172207	Get Quote

Technical Support Center: Ferronickel Production

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals engaged in **ferronickel** production. The following sections address common issues encountered during the reduction roasting process, with a focus on the critical parameter of roasting temperature.

Frequently Asked Questions (FAQs)

Q1: What is the primary effect of increasing the roasting temperature on **ferronickel** production?

A1: Increasing the roasting temperature generally enhances the reduction of nickel and iron oxides to their metallic forms, which is a critical step in producing **ferronickel**. Higher temperatures increase the activity of reactants and accelerate the reaction rate.[1] This typically leads to a higher recovery of both nickel and iron. However, an excessively high temperature can have detrimental effects.

Q2: Is there an optimal roasting temperature for maximizing ferronickel grade and recovery?

A2: Yes, an optimal temperature range exists, which can vary depending on the specific ore composition, reductant type, and additives used. For instance, one study on low-grade laterite nickel ore found that the highest nickel grade (8.39 wt.%) and recovery (98.54%) were achieved at a reduction temperature of 1250°C.[1] Another study also identified 1250°C as the







optimal roasting temperature for their specific process.[2] However, it is crucial to conduct experimental optimizations for your specific raw materials and process conditions.

Q3: What are the negative consequences of an excessively high roasting temperature?

A3: While higher temperatures promote reduction, excessive temperatures can lead to several issues:

- Reduced Nickel Grade: Over-reduction of iron can dilute the nickel content in the final ferronickel alloy, thereby decreasing its grade.[1]
- Slag Formation Issues: In smelting processes that follow roasting, very high temperatures can lead to the formation of difficult-to-handle slag, potentially trapping metallic particles and reducing recovery.
- Increased Energy Consumption: Higher temperatures naturally lead to higher energy costs, impacting the economic viability of the process.
- Equipment Damage: Extremely high temperatures can exceed the operational limits of furnace materials, leading to damage and downtime.[3]

Q4: How do additives influence the optimal roasting temperature?

A4: Additives play a crucial role in the roasting process and can influence the optimal temperature. For example, sodium carbonate (Na₂CO₃) and calcium fluoride (CaF₂) have been used as composite additives to enhance the enrichment of **ferronickel**.[1] Sodium sulfate (Na₂SO₄) can promote the sulfidation and selective reduction of nickel.[4] These additives can lower the required reduction temperature by facilitating the formation of intermediate compounds or altering the slag properties, thereby reducing energy consumption.[5]

Troubleshooting Guide

Troubleshooting & Optimization

Check Availability & Pricing

Problem / Observation	Potential Cause	Suggested Troubleshooting Steps
Low Nickel Recovery	Incomplete Reduction: The roasting temperature may be too low for the effective reduction of nickel oxides.	1. Gradually increase the roasting temperature in increments (e.g., 50°C) and analyze the nickel recovery at each step. 2. Ensure adequate mixing of the ore with the reducing agent (e.g., coal). 3. Consider increasing the dosage of the reducing agent.
Low Nickel Grade in Ferronickel	Excessive Iron Reduction: The roasting temperature may be too high, leading to the excessive reduction of iron, which dilutes the nickel in the alloy.	1. Decrease the roasting temperature to promote more selective reduction of nickel over iron. 2. Optimize the amount of reducing agent; an excess can lead to more iron reduction. 3. Analyze the effect of different additives that may enhance the selectivity of nickel reduction.
Poor Magnetic Separation Efficiency	Insufficient Particle Growth: The roasting temperature might not be high enough to promote the growth of ferronickel alloy particles, making them difficult to separate magnetically.	1. Increase the roasting temperature to facilitate the agglomeration of metallic particles. 2. Increase the roasting time to allow for more particle growth. 3. Investigate the use of additives like sulfurcontaining compounds, which can lower the surface tension of ferronickel particles and promote their aggregation.[1]
Formation of Ringing or Sticking in the Kiln	Partial Melting of Ore: The roasting temperature is exceeding the softening point	Immediately reduce the kiln operating temperature. 2. Analyze the chemical



of the ore, causing it to become sticky and adhere to the kiln walls. composition of the ore to understand its melting characteristics. 3. Consider using additives that can increase the melting point of the charge.[5]

Data Presentation

Table 1: Effect of Roasting Temperature on Nickel and Iron Grade and Recovery

Roasting Temperatur e (°C)	Nickel Grade (wt.%)	Nickel Recovery (%)	Iron Grade (wt.%)	Iron Recovery (%)	Reference
1150	-	-	-	-	[1]
1200	-	-	-	-	[1]
1250	8.39	98.54	67.70	71.73	[1]
1300	-	-	-	-	[1]

Note: Dashes indicate data not provided in the cited source for those specific temperatures.

Table 2: Optimal Conditions from Different Studies



Study Focus	Optimal Roasting Temperature (°C)	Key Additives	Resulting Nickel Grade (wt.%)	Resulting Nickel Recovery (%)
Low-Grade Laterite with Composite Additives[1]	1250	Na₂CO₃ and CaF₂	8.39	98.54
Non-Melting Reduction of Low-Grade Laterite[2]	1250	Sodium Chloride	8.15	97.76
Co-reduction with Red Mud[6]	1300	Red Mud	1.95	94.71
Selective Reduction Smelting[7]	1050 (Pre- reduction)	None specified	12.55	85.65

Experimental Protocols

Protocol 1: Reduction Roasting-Magnetic Separation


This protocol is based on the methodology for preparing **ferronickel** concentrates from low-grade laterite nickel ore.[1]

- Raw Material Preparation: The laterite nickel ore is dried, crushed, and ground to a specific particle size (e.g., passing through a 200-mesh screen).
- Mixing: The ground ore is thoroughly mixed with a reducing agent (e.g., anthracite coal) and additives (e.g., a mixture of Na₂CO₃ and CaF₂).
- Reduction Roasting:
 - The mixture is placed in a crucible and heated in a muffle furnace.



- The furnace is heated to the target roasting temperature (e.g., 1250°C) and held for a specified duration (e.g., 60 minutes).
- A reducing atmosphere should be maintained during the process.
- Cooling and Grinding: After roasting, the calcine is cooled to room temperature. The cooled material is then subjected to wet grinding for a set time (e.g., 12 minutes) to liberate the **ferronickel** particles from the gangue.
- Magnetic Separation: The ground slurry is then passed through a magnetic separator with a specific magnetic field strength (e.g., 150 mT) to separate the magnetic ferronickel concentrate from the non-magnetic tailings.
- Analysis: The resulting ferronickel concentrate and tailings are dried, weighed, and analyzed for their nickel and iron content to determine the grade and recovery.


Visualizations



Click to download full resolution via product page

Caption: Experimental workflow for ferronickel production.





Click to download full resolution via product page

Caption: Effect of roasting temperature on production outcomes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Extraction of Ferronickel Concentrate by Reduction Roasting-Magnetic Separation from Low Grade Laterite Nickel Ore under the Action of Compound Additives [jstage.jst.go.jp]
- 2. mdpi.com [mdpi.com]
- 3. pyrometallurgy.co.za [pyrometallurgy.co.za]
- 4. tandfonline.com [tandfonline.com]



- 5. CN102534194A Method for producing ferronickel from laterite-nickel ore Google Patents [patents.google.com]
- 6. journalssystem.com [journalssystem.com]
- 7. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Effect of roasting temperature on the efficiency of ferronickel production.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172207#effect-of-roasting-temperature-on-the-efficiency-of-ferronickel-production]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com